

28-Deoxonimbolide: A Technical Whitepaper on its Role as a Plant Metabolite

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Compound of Interest

Compound Name: 28-Deoxonimbolide

Cat. No.: B237985

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Audience: Researchers, scientists, and drug development professionals.

Introduction

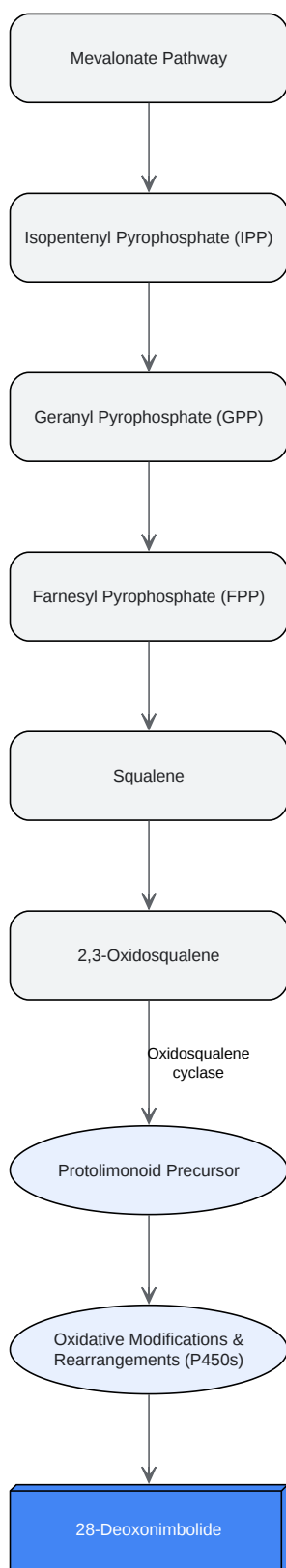
28-Deoxonimbolide is a naturally occurring limonoid, a class of highly oxygenated tetranortriterpenoids, isolated from the neem tree (*Azadirachta indica*)^{[1][2]}. As a secondary metabolite, it is not directly involved in the primary growth and development of the plant but plays a crucial role in its interaction with the environment. This technical guide provides an in-depth analysis of **28-Deoxonimbolide**'s role as a plant metabolite, focusing on its biosynthesis, biological activities, and underlying mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

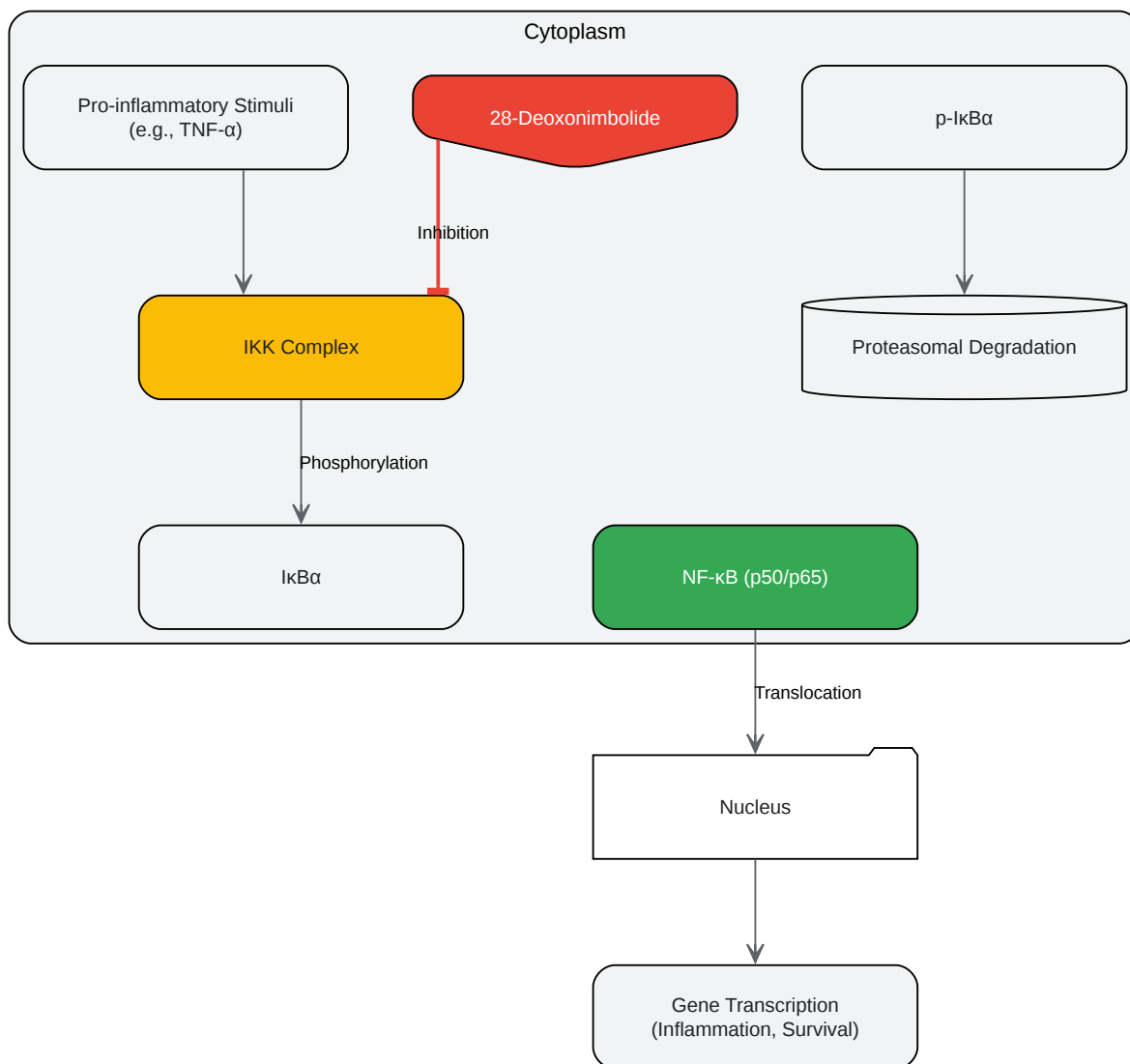
Biosynthesis of 28-Deoxonimbolide in *Azadirachta indica*

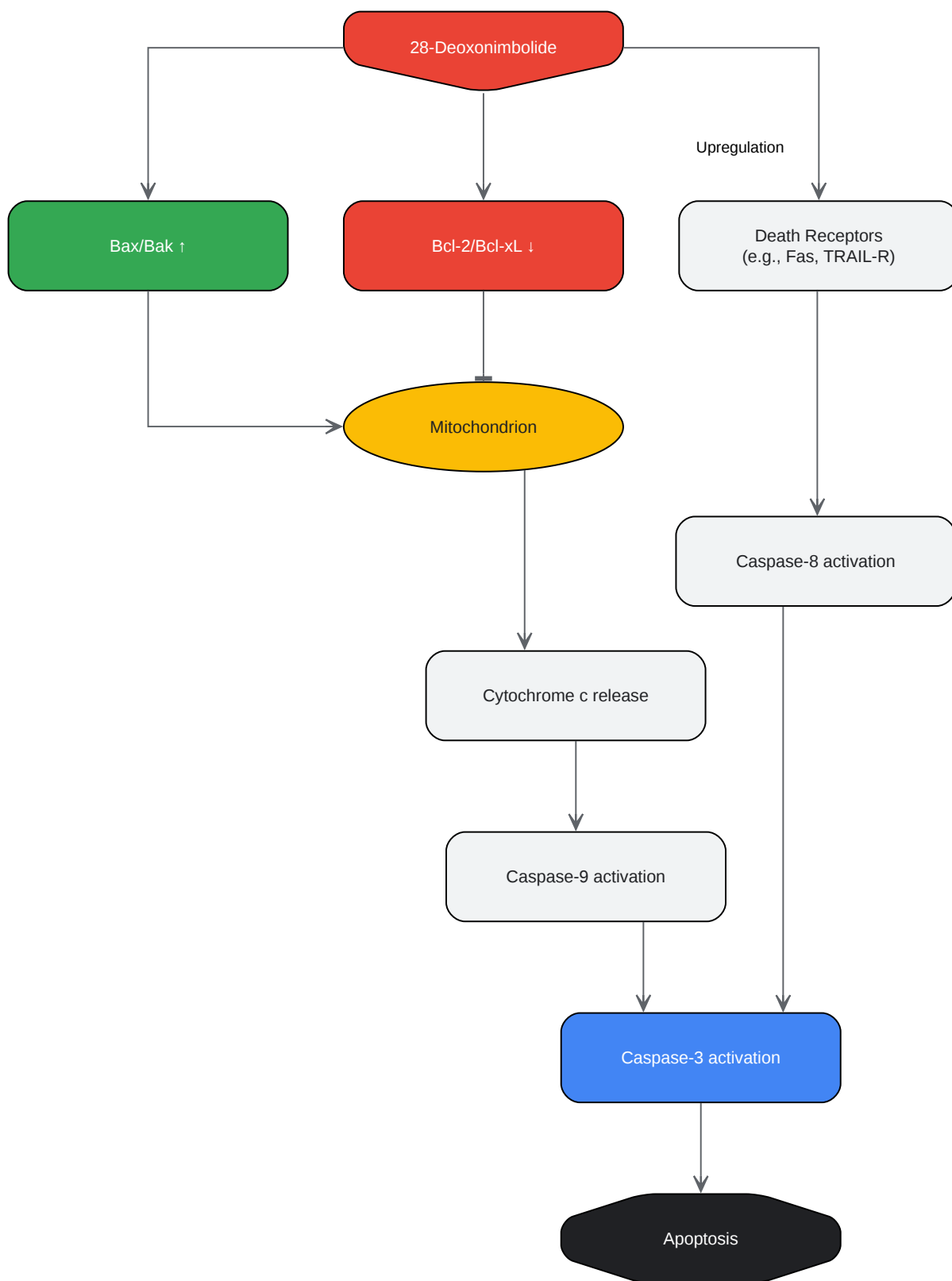
The biosynthesis of limonoids, including **28-Deoxonimbolide**, in *Azadirachta indica* is a complex process originating from the mevalonate (MVA) pathway. This pathway provides the fundamental isoprenoid building blocks for the synthesis of the triterpenoid skeleton.

The initial steps involve the cyclization of 2,3-oxidosqualene to form the protolimonoid backbone. Key enzymes in this process include oxidosqualene cyclase, which catalyzes the formation of the initial tetracyclic structure, and a series of cytochrome P450 monooxygenases

that introduce oxygen functionalities and drive subsequent rearrangements. While the complete biosynthetic pathway to **28-Deoxonimbolide** has not been fully elucidated, it is understood to proceed through a series of oxidative modifications of the protolimonoid precursor, leading to the characteristic furan ring and other structural features of the nimbolide family of limonoids.







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References

- 1. Spectroscopic and biological investigation of nimbolide and 28-deoxonimbolide from *Azadirachta indica* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Exploring the therapeutic potential of Neem (*Azadirachta Indica*) for the treatment of prostate cancer: a literature review - PMC [pmc.ncbi.nlm.nih.gov]
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